

An In-depth Technical Guide to Carbon Tetraiodide: Identifiers, Properties, and Synthesis

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Compound of Interest

Compound Name: Carbon tetraiodide

Cat. No.: B1584510

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **carbon tetraiodide** (CI₄), a compound of interest in various chemical and research applications. This document details its chemical identifiers, physical and chemical properties, and key safety information.

Chemical Identifiers

Carbon tetraiodide, also known as tetraiodomethane, is registered and indexed across multiple chemical databases. Accurate identification is crucial for regulatory compliance, safety, and procurement. The following table summarizes the primary identifiers for this compound.[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Identifier Type	Value
CAS Number	507-25-5
PubChem CID	10487
EINECS Number	208-068-5
RTECS Number	FG4960000
UNII	E22GNX36ZQ
Beilstein Reference	1733108
DSSTox Substance ID	DTXSID0060145
InChI	InChI=1S/CI4/c2-1(3,4)5
InChIKey	JOHCVVJGGSABQY-UHFFFAOYSA-N
SMILES	<chem>C(I)(I)(I)I</chem>

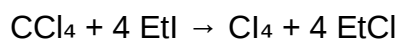
Chemical and Physical Properties

The distinct properties of **carbon tetraiodide** influence its application and handling. It is a bright red crystalline solid, a rare characteristic for a methane derivative.^{[2][3][6]} The molecule adopts a tetrahedral geometry.^{[2][3][6]} A summary of its key physical and chemical properties is provided below.

Property	Value
Molecular Formula	Cl ₄
Molar Mass	519.63 g/mol
Appearance	Red crystals
Density	4.32 g/cm ³
Melting Point	171 °C (decomposes)
Water Solubility	Insoluble, reacts slowly with water
Solubility in Organic Solvents	Soluble in nonpolar organic solvents
Dipole Moment	0 D

Synthesis and Reactivity

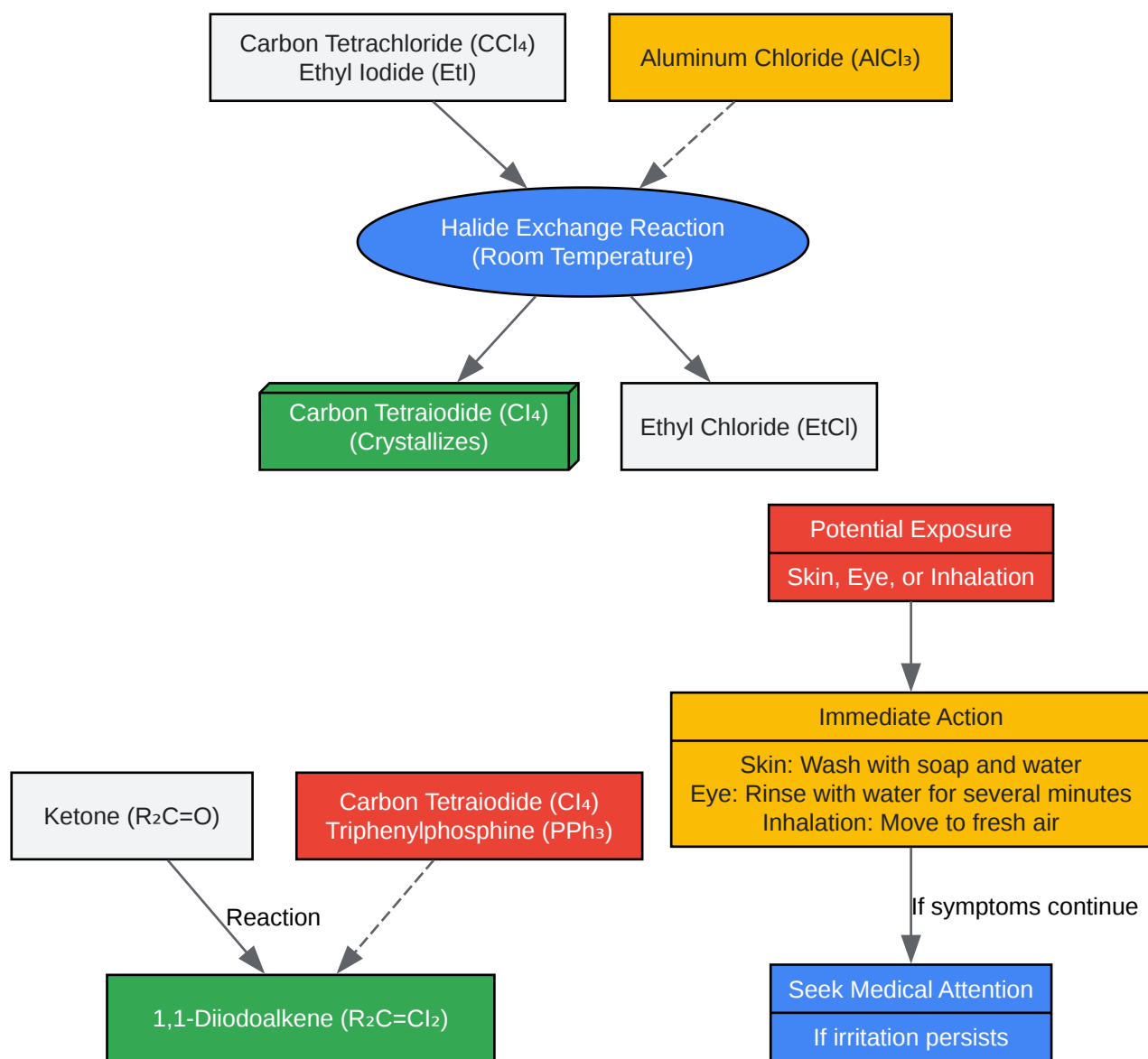
Synthesis: **Carbon tetraiodide** is typically synthesized via a halide exchange reaction catalyzed by aluminum chloride at room temperature.^{[2][3]} The overall reaction is:



The product, **carbon tetraiodide**, crystallizes from the reaction solution.^{[2][3]}

Reactivity: **Carbon tetraiodide** is thermally and photochemically unstable due to the steric crowding of the large iodine atoms.^{[2][7]} It decomposes to tetraiodoethylene (C₂I₄).^{[2][3]} It is slightly reactive towards water, yielding iodoform and iodine.^{[2][3]}

A logical workflow for the synthesis of **carbon tetraiodide** is illustrated below.



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